

Personal protective equipment for handling 3-Phenyldecane

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Compound of Interest

Compound Name: 3-Phenyldecane

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Essential Safety and Handling of 3-Phenyldecane

For Immediate Reference: Navigating the Safe Use of **3-Phenyldecane** in Research and Development

Given the absence of a specific Safety Data Sheet (SDS) for **3-Phenyldecane**, this document provides essential guidance based on the safety protocols for handling low-hazard liquid organic compounds. These procedures are designed to ensure the safety of researchers, scientists, and drug development professionals. Adherence to these guidelines is crucial for maintaining a safe laboratory environment.

Physical and Chemical Properties

A summary of the known physical and chemical properties of **3-Phenyldecane** is provided below. This information is critical for safe handling and experimental planning.



Property	Value
Molecular Formula	C16H26[1][2]
Molecular Weight	218.38 g/mol [1][2]
CAS Number	4621-36-7[1][2]
Boiling Point	289.1 ± 7.0 °C (Predicted)
Density	0.856 ± 0.06 g/cm³ (Predicted)

Personal Protective Equipment (PPE)

When handling **3-Phenyldecane**, the following personal protective equipment is mandatory to minimize exposure and ensure personal safety.[3]

- Eye Protection: ANSI-approved safety glasses with side shields or chemical splash goggles are required to protect against potential splashes.[4][5]
- Hand Protection: Chemical-resistant gloves, such as nitrile gloves, are essential to prevent skin contact. For prolonged or immersive contact, heavier-duty gloves may be necessary.[4]
 [5]
- Body Protection: A standard laboratory coat must be worn to protect against incidental skin contact.[4][5]
- Footwear: Closed-toe shoes are required in all laboratory settings where chemicals are handled.

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **3-Phenyldecane** is crucial for maintaining a safe workflow.

- Preparation:
 - Ensure that a designated and well-ventilated work area, preferably a chemical fume hood, is available.



- Assemble all necessary equipment and materials before commencing work.
- Verify that an appropriate fire extinguisher (e.g., Class B) and a spill kit are readily accessible.
- Handling:
 - Wear the appropriate personal protective equipment as outlined above.
 - When transferring 3-Phenyldecane, do so carefully to avoid splashing.
 - Keep containers of 3-Phenyldecane closed when not in use to prevent the release of any potential vapors.
- Storage:
 - Store 3-Phenyldecane in a cool, dry, and well-ventilated area.[6][7][8]
 - Keep it away from heat, sparks, and open flames.
 - Ensure the container is tightly sealed and clearly labeled.
 - Segregate from incompatible materials such as strong oxidizing agents. [6][7][8]

Disposal Plan

Proper disposal of **3-Phenyldecane** and its contaminated waste is critical to prevent environmental contamination and ensure regulatory compliance.

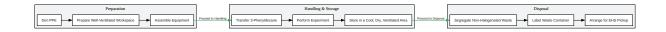
- Waste Segregation:
 - Collect all waste containing 3-Phenyldecane in a dedicated, properly labeled, and leakproof container.
 - As 3-Phenyldecane is a non-halogenated organic compound, it should be disposed of in a designated "non-halogenated organic waste" stream.[9][10][11][12][13]
 - Do not mix with halogenated solvents or other incompatible waste streams.[10][11][13]





- · Container Management:
 - The waste container must be kept closed except when adding waste.[9][12]
 - The label on the waste container should clearly identify the contents, including the full chemical name "3-Phenyldecane".[9][12]
- Final Disposal:
 - Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal company.
 - Under no circumstances should 3-Phenyldecane be disposed of down the drain.[11]

Experimental Workflow and Safety



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Caption: Workflow for the safe handling of **3-Phenyldecane**.

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